Veratril lignin biodegradation model compound

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Compound Focus: **Veratril**

CAS No.: 554-34-7
Cat. No.: S1916950

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Veratryl Alcohol in Lignin Biodegradation

Core Functions and Mechanisms

Veratryl alcohol serves multiple key functions in the lignin degradation process:

- **Model Compound**: VA serves as a standard, water-soluble substrate for probing the reaction mechanisms of lignin-degrading enzymes like LiP, providing insights into how the enzyme breaks down more complex lignin structures [1] [2].
- **Redox Mediator**: VA acts as a redox mediator. It is oxidized by LiP to form a veratryl alcohol radical cation (VA•+), a highly reactive species that can oxidize other lignin structures, including those too large to enter the enzyme's active site [2].
- **Enzyme Protector**: VA helps protect LiP from inactivation by high concentrations of hydrogen peroxide (H_2O_2), thereby enhancing the enzyme's operational longevity [3].

The oxidation of veratryl alcohol by lignin peroxidase is a cornerstone reaction. LiP utilizes H_2O_2 to form a highly oxidized intermediate (Compound I), which then oxidizes VA via a single-electron transfer, generating the veratryl alcohol radical cation (VA•+) [4] [2]. This radical cation is a potent, diffusible oxidant that can depolymerize lignin through various pathways.

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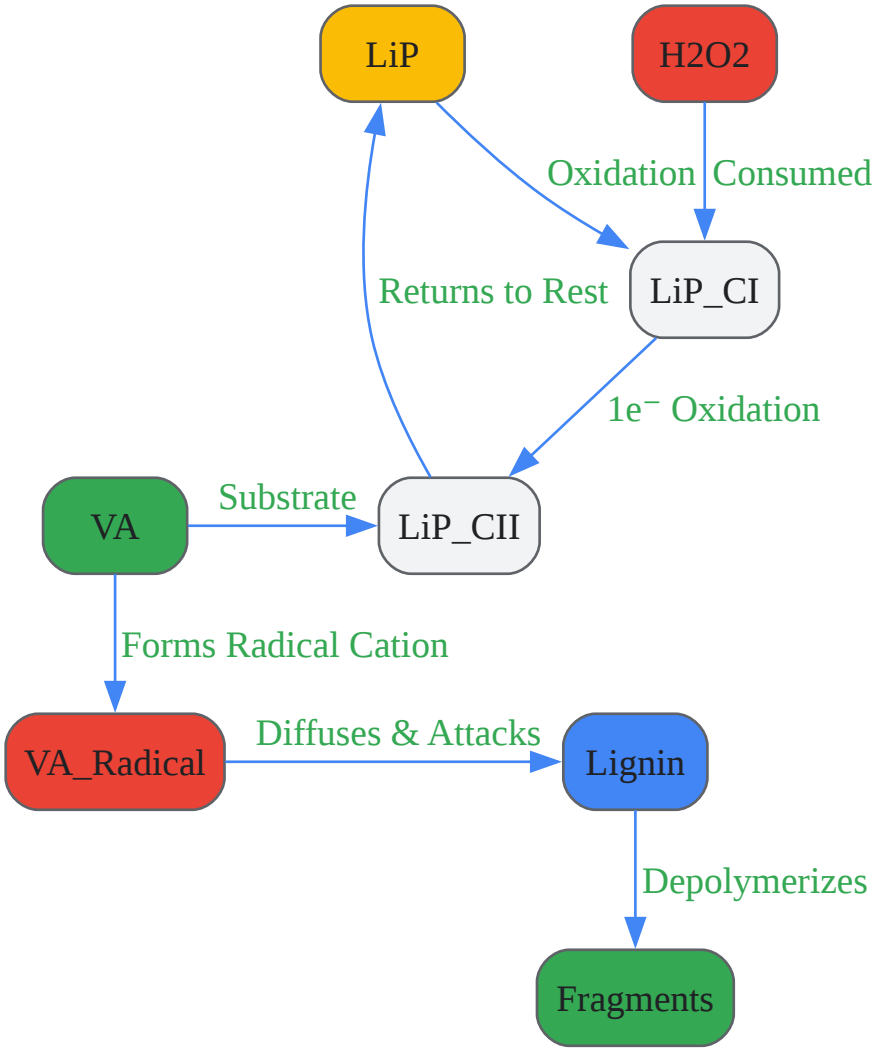

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Figure 1: The catalytic cycle of Lignin Peroxidase (LiP) showing the oxidation of Veratryl Alcohol (VA) to its radical cation, which subsequently attacks the lignin polymer.

Experimental Protocols and Key Assays

Lignin Peroxidase (LiP) Activity Assay Using Veratryl Alcohol

The most widely used method for detecting and quantifying LiP activity is based on monitoring the oxidation of veratryl alcohol to veratraldehyde [5].

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- **Principle**: LiP oxidizes VA to veratraldehyde in the presence of H_2O_2. The reaction progress is tracked by measuring the increase in absorbance at 310 nm due to veratraldehyde formation [5].
- **Procedure**:
  - Prepare a reaction mixture containing sodium tartrate buffer (pH 3.0), veratryl alcohol, and a suitably diluted enzyme sample.
  - Initiate the reaction by adding H_2O_2.
  - Immediately measure the increase in absorbance at 310 nm for 1-3 minutes.
  - Calculate enzyme activity using veratraldehyde's molar extinction coefficient (ε_{310} = 9,300 M^{-1} cm^{-1}). One unit of enzyme activity is defined as the amount producing 1 µmol of veratraldehyde per minute [5].
- **Limitations and Alternatives**: The veratryl alcohol oxidation assay can be interfered with by other UV-absorbing materials like lignins or aromatics in the media. Azure B dye oxidation assay serves as an alternative method with absorbance measurements in the visible range, offering advantages in complex media [5].

Site-Directed Mutagenesis to Study VA Binding

Computational and experimental approaches, including site-directed mutagenesis, are used to identify key residues involved in VA binding and oxidation near the catalytic Trp171 site of LiP [4].

- **Residue Identification**: Molecular dynamics simulations and interaction energy calculations identify residues (e.g., Glu168, Asp165, Glu250, Asp264, Phe267) critical for VA/VA•+ binding [4].
- **Mutant Generation**: Target residues are mutated (e.g., E168Q, E250Q), and mutant enzymes are produced [4].
- **Kinetic Analysis**: Steady-state kinetic parameters (Km, kcat) of wild-type and mutant LiP on VA are determined and compared. Mutations at Glu168 and Glu250 significantly impact VA binding and turnover [4].

Quantitative Data on Veratryl Alcohol Oxidation

Key Residues in VA Binding and Catalysis

citation:1

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Residue	Impact of Mutation
Glu168	Crucial for veratryl alcohol binding
Glu250	Crucial for binding; also contributes to enzyme turnover
Asp165	Contributes to binding environment
Asp264	Contributes to binding environment
Phe267	Contributes to binding environment

Lignin Peroxidase Kinetic Parameters

Assay conditions typically use sodium tartrate buffer (pH 3.0) at 25-30°C [5].

Parameter	Value / Description
Optimal pH	~3.0 [5]
Molar Extinction Coefficient (ε) of Veratraldehyde	9,300 M^{-1} cm^{-1} at 310 nm [5]
Enzyme Activity Unit (U)	1 µmol veratraldehyde produced per minute [5]
H_2O_2 Dependence	Required; but high concentrations can inactivate LiP [3]

Bacterial Conversion of Lignin-Related Intermediates

citation:6

Detected Intermediate	Potential Significance / Pathway
2,6-Dimethoxyphenol	Guaiacol derivative

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Detected Intermediate	Potential Significance / Pathway
4-Vinyl guaiacol	Derivative of ferulic acid
4-Hydroxybenzoic acid	Central intermediate
Benzoic acid	Intermediate towards β-ketoadipate
Catechol	Ring-cleavage substrate
Succinic acid	TCA cycle intermediate

Current Research and Applications

Recent studies highlight the enduring relevance of the veratryl alcohol model in advancing lignin valorization strategies.

- **Bacterial Lignin Degradation**: Bacterial systems are increasingly explored for lignin valorization due to faster growth and genetic tractability. Isolates like *Klebsiella* sp. and *Pseudomonas* sp. can grow on lignin and its monomers (including veratryl alcohol and guaiacol) under limited oxygen conditions, which is advantageous for industrial processes [6]. Copper (Cu^{2+}) can enhance the oxidation of lignin monomers like guaiacol in some bacterial strains, suggesting a role for laccase-like enzymes [6].
- **Enzyme Engineering**: Understanding molecular determinants of LiP interaction with VA is essential for rational design of engineered peroxidases with improved properties for industrial applications like lignocellulose biorefining [4].
- **Pathway Elucidation**: Identification of specific intermediates (like 4-hydroxybenzoic acid, catechol, and succinic acid) during bacterial growth on lignin suggests operation of the **β-ketoadipate pathway** for aromatic compound metabolism under limited oxygen conditions [6].

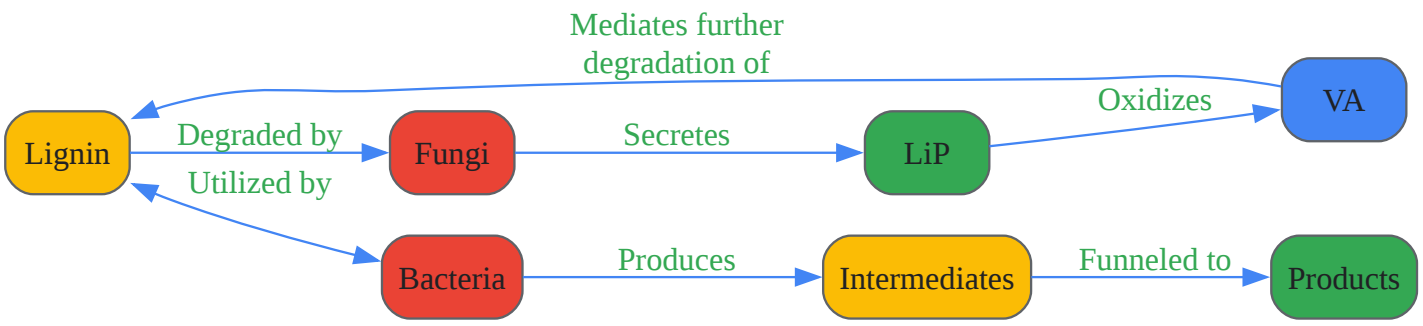

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Figure 2: Integrated role of fungi and bacteria in lignin valorization, showing how veratryl alcohol mediates fungal degradation and bacteria funnel breakdown products.

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